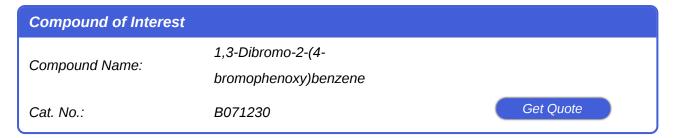


Unveiling 1,3-Dibromo-2-(4-bromophenoxy)benzene: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Dibromo-2-(4-bromophenoxy)benzene**, a halogenated aromatic ether. Due to the limited publicly available information specifically detailing the initial discovery and extensive application of this compound, this document focuses on its fundamental properties, a proposed synthetic pathway based on established chemical principles, and a generalized experimental workflow for its preparation and characterization.

Core Compound Data

1,3-Dibromo-2-(4-bromophenoxy)benzene is a tribrominated diphenyl ether. Its key identifiers and physicochemical properties are summarized below.



Property	Value	Reference
CAS Number	189084-60-4	[1]
Molecular Formula	C12H7Bf3O	[1]
Molecular Weight	406.9 g/mol	[1]
Canonical SMILES	C1=CC(=C(C(=C1)Br)OC2=C C=C(C=C2)Br)Br	[1]
InChI Key	Not available	
Predicted XlogP	5.5	[2]
Appearance	Solid (predicted)	

Proposed Synthesis and Discovery Context

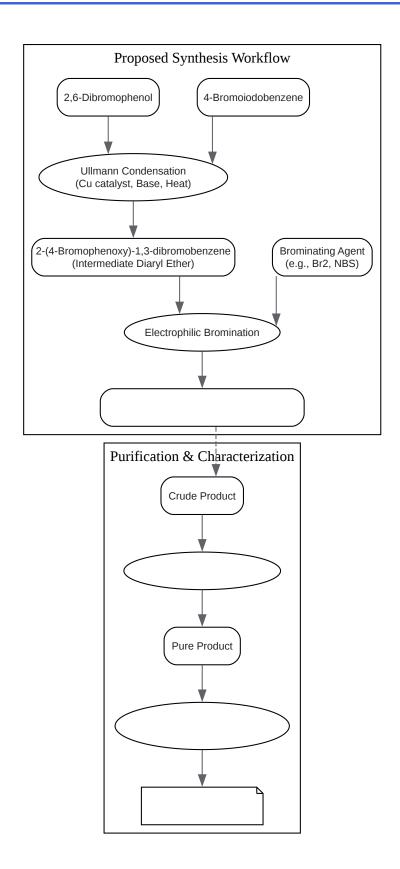
While a specific seminal publication detailing the "discovery" of **1,3-Dibromo-2-(4-bromophenoxy)benzene** is not readily identifiable in the public domain, its structure suggests a logical synthetic route grounded in well-established organic chemistry reactions. The formation of the diaryl ether linkage is likely achieved through an Ullmann condensation, a copper-catalyzed reaction between a phenol and an aryl halide. Subsequent bromination of the resulting diaryl ether would then yield the final product.

A plausible synthetic pathway would involve two main steps:

- Ullmann Ether Synthesis: Reaction of 2,6-dibromophenol with 1-bromo-4-iodobenzene (or a similarly activated 4-bromophenyl halide) in the presence of a copper catalyst and a base.
- Electrophilic Aromatic Bromination: Introduction of the third bromine atom onto the phenoxy ring via electrophilic substitution using a suitable brominating agent.

This proposed pathway is illustrated in the workflow diagram below.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. 1,3-Dibromo-2-(3-bromophenoxy)benzene | C12H7Br3O | CID 71359878 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling 1,3-Dibromo-2-(4-bromophenoxy)benzene: A
 Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b071230#discovery-of-1-3-dibromo-2-4-bromophenoxy-benzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com